

Application Notes and Protocols for PROTAC Synthesis using Cbz-NH-PEG1-CH₂COOH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cbz-NH-peg1-CH₂cooh

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Introduction

Proteolysis-targeting chimeras (PROTACs) are revolutionary heterobifunctional molecules designed to commandeer the cell's native ubiquitin-proteasome system (UPS) for the targeted degradation of specific proteins of interest (POIs). This technology offers a paradigm shift from traditional occupancy-based inhibition to a catalytic, event-driven mechanism, enabling the degradation of proteins previously considered "undruggable".

A PROTAC molecule consists of three key components: a ligand that binds to the target protein (the "warhead"), a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects these two moieties. The linker is a critical determinant of PROTAC efficacy, influencing the formation and stability of the ternary complex (POI-PROTAC-E3 ligase), as well as the molecule's physicochemical properties such as solubility and cell permeability.

This document provides detailed application notes and protocols for the synthesis of PROTACs utilizing the **Cbz-NH-PEG1-CH₂COOH** linker. This linker features a single polyethylene glycol (PEG) unit to impart hydrophilicity and a defined spatial orientation, a terminal carboxylic acid for conjugation to an amine-functionalized ligand, and a carboxybenzyl (Cbz)-protected amine for sequential and controlled synthesis.

Cbz-NH-PEG1-CH₂COOH: Properties and Handling

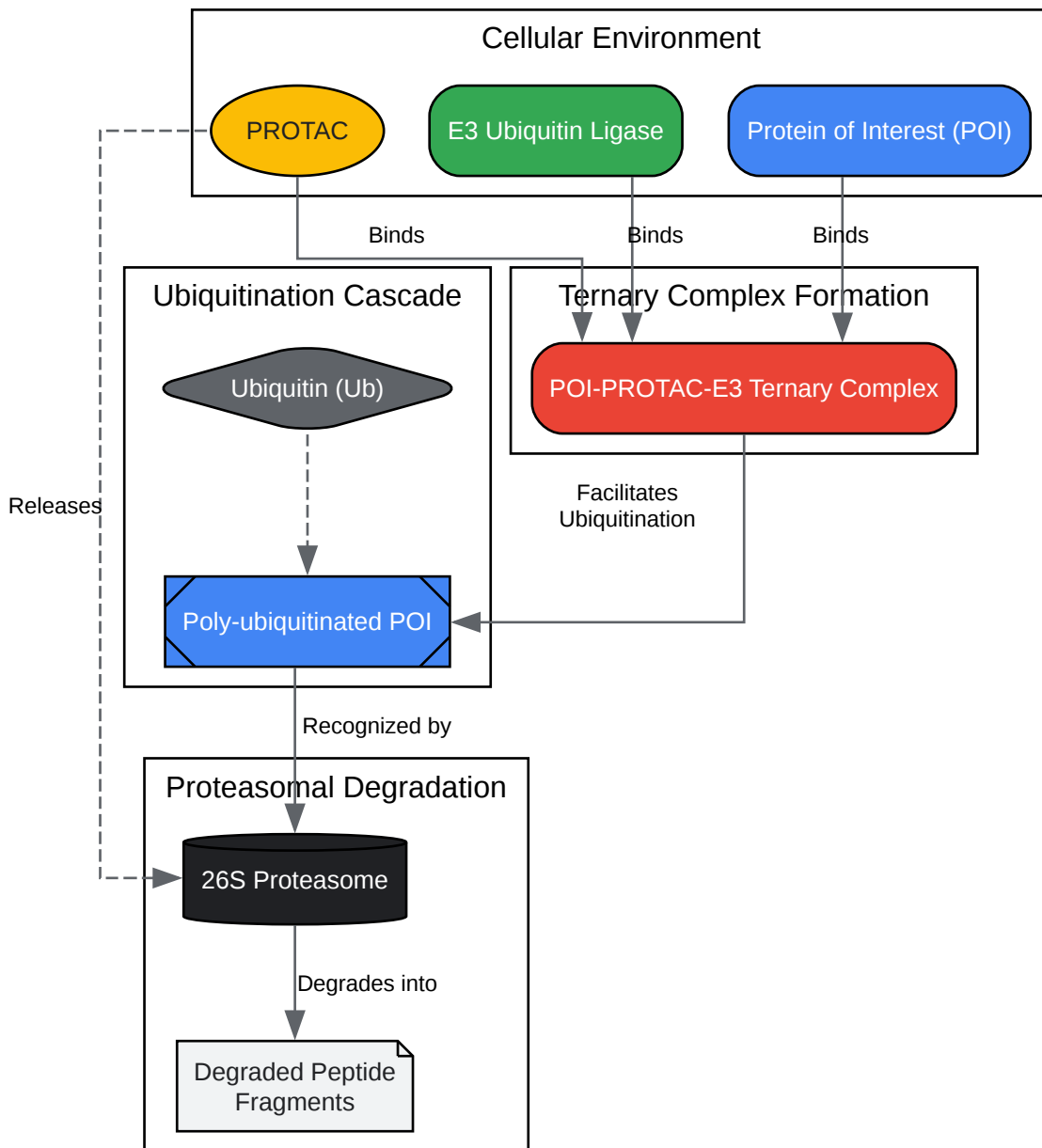
The **Cbz-NH-PEG1-CH₂COOH** linker is a valuable building block for PROTAC synthesis due to its bifunctional nature and the orthogonal protection strategy it enables.

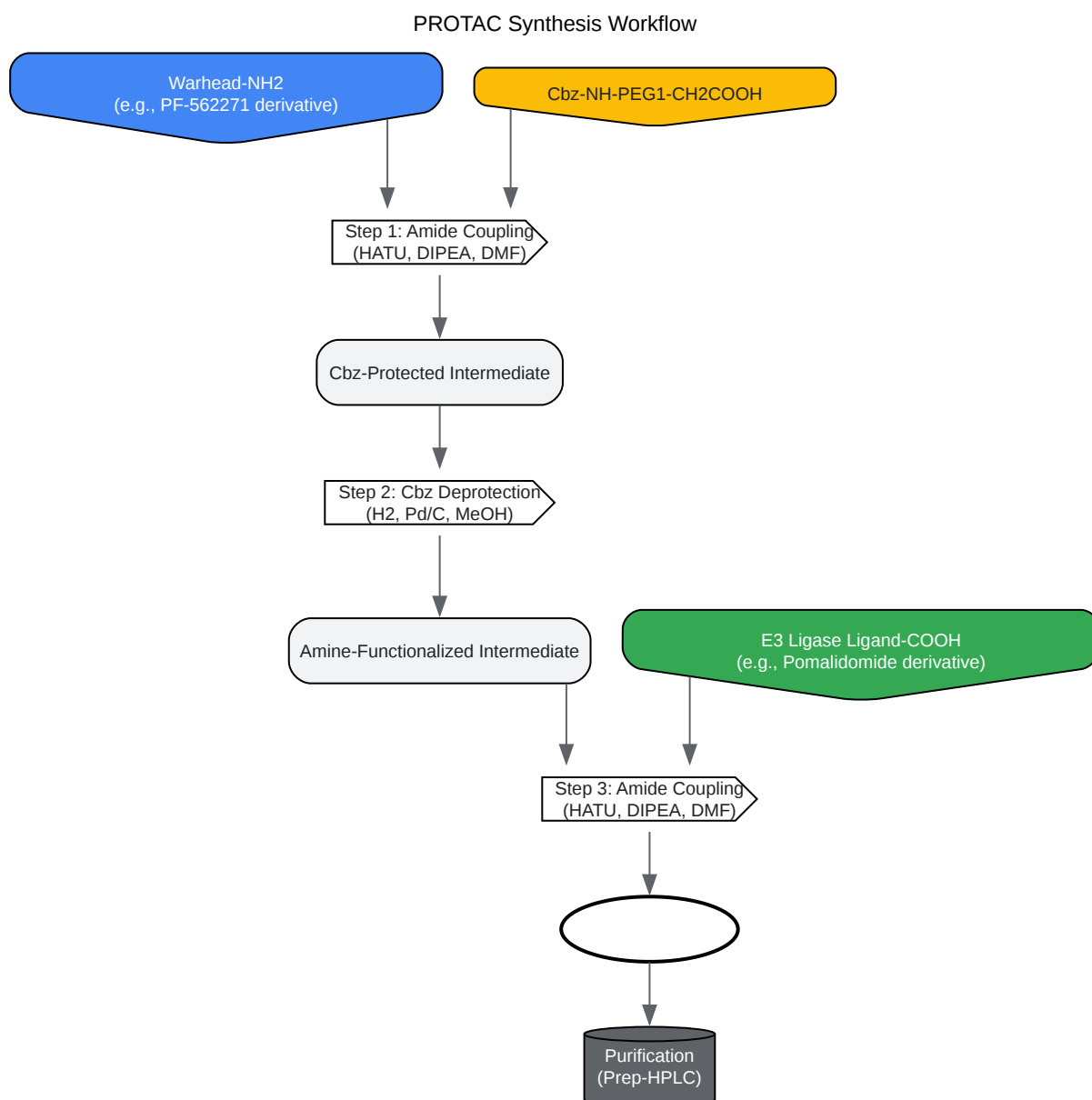
Property	Value
IUPAC Name	2-(2-(((benzyloxy)carbonyl)amino)ethoxy)acetic acid
Synonyms	Z-AEA, CBZ-NH-PEG1-CH ₂ COOH
CAS Number	1260092-43-0
Molecular Formula	C ₁₂ H ₁₅ NO ₅
Molecular Weight	253.25 g/mol
Appearance	White to off-white solid
Purity	>95%
Storage Conditions	Store at -20°C for long-term storage, protected from light and moisture. For short-term (days to weeks), storage at 0-4°C is acceptable.
Solubility	Soluble in DMSO (up to 100 mg/mL), DMF, and other polar organic solvents.

PROTAC Signaling Pathway and Mechanism of Action

PROTACs function by inducing proximity between a target protein and an E3 ubiquitin ligase. This hijacked proximity leads to the polyubiquitination of the target protein, marking it for degradation by the 26S proteasome. The PROTAC molecule is then released and can catalytically induce the degradation of multiple target protein molecules.

PROTAC Mechanism of Action





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com